

Difference between anhydrous and hydrate forms of labeled Boc-Leucine

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Compound of Interest

Compound Name: *L-LEUCINE-N-T-BOC:H2O (2-¹³C)*

Cat. No.: *B1580011*

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Technical Guide: Anhydrous vs. Hydrate Forms of Labeled Boc-Leucine

Executive Summary

The Bottom Line: In the context of stable isotope labeling (

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), the distinction between Boc-Leucine Anhydrous and Boc-Leucine Monohydrate is not merely a matter of purity—it is a critical determinant of stoichiometric accuracy and synthetic success.

- The Hydrate (Boc-Leu-OH

H

O): The thermodynamically stable, crystalline powder form. It is easier to weigh and store but contains ~7% water by mass.

- The Anhydrous (Boc-Leu-OH): Often a viscous oil or amorphous solid. It is hygroscopic and difficult to handle but essential for strictly moisture-sensitive coupling chemistries (e.g., acid chlorides, symmetric anhydrides).

Critical Risk: Failing to account for the water of hydration in labeled compounds leads to a 7.2% under-dosing error. In high-cost isotope synthesis, this results in incomplete coupling and waste of the limiting reagent.

Part 1: Chemical & Physical Distinction

Physical State and Stability

The tert-butoxycarbonyl (Boc) protecting group renders leucine lipophilic. Without the crystal lattice water, the intermolecular forces are weak, often resulting in an oil.

Feature	Boc-Leu-OH (Anhydrous)	Boc-Leu-OH
		H O (Monohydrate)
Physical State	Viscous oil or sticky amorphous solid	White, free-flowing crystalline powder
Hygroscopicity	High (Rapidly absorbs atmospheric moisture)	Low (Thermodynamically stable lattice)
Storage	Desiccated at -20°C (Critical)	Ambient to 4°C (Forgiving)
Handling	Difficult to weigh precisely; requires syringe/warmth	Easy to weigh on analytical balances

The "Isotope Penalty": Stoichiometric Impact

When using labeled compounds (e.g., U-

-Leu), the cost per milligram is high. Using the hydrate without adjusting the molecular weight (MW) calculations introduces a systematic error.

Table 1: Molecular Weight Comparison (g/mol) Note: Values are approximate based on standard atomic weights for isotopes.

Isotope Labeling	Anhydrous MW	Monohydrate MW	% Non-Active Mass (Water)
Unlabeled	231.29	249.31	7.22%
1-	232.30	250.32	7.19%
	232.29	250.31	7.19%
U-	238.35	256.37	7.02%
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Application Note: If your protocol calls for 1.0 equivalent of Anhydrous Boc-Leu-OH, and you weigh 1.0 equivalent of the Hydrate (using the anhydrous MW), you are actually adding only 0.93 equivalents of amino acid. In fragment condensations or difficult couplings, this ensures incomplete reaction.

Part 2: Synthetic Implications & Mechanism

The Water Interference Pathway

In peptide synthesis, water is a nucleophile that competes with the amine component. This is particularly disastrous when using carbodiimide activation (DCC/DIC) without additives.

Mechanism:

- Activation: Boc-Leu-OH reacts with Carbodiimide to form the O-Acylisourea.
- The Fork:

- Path A (Desired): Amine attacks O-Acylisourea

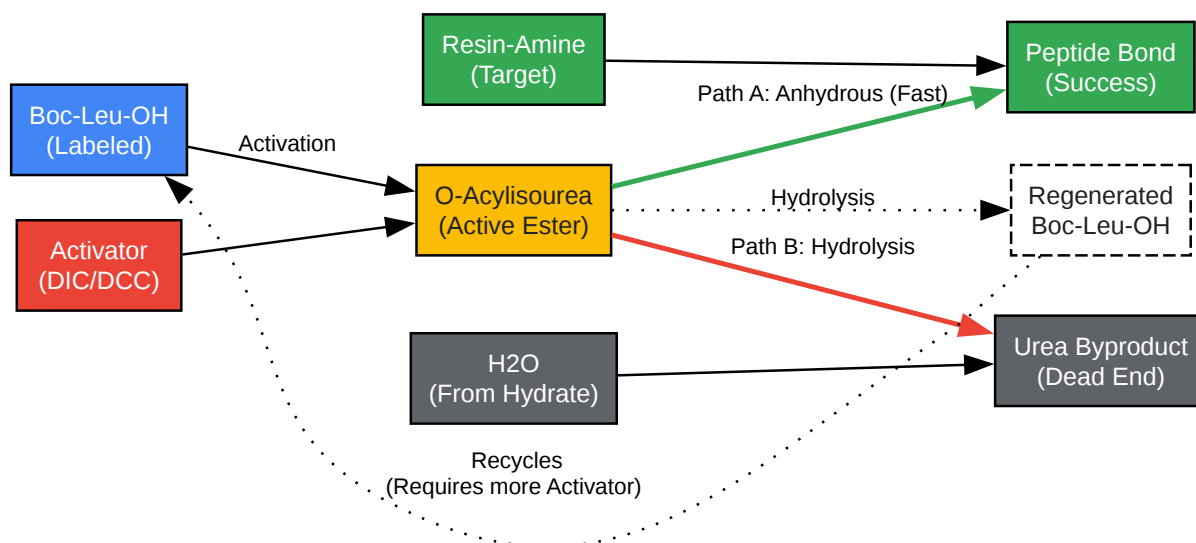
Peptide Bond.

- Path B (Water Interference): Water attacks O-Acylisourea

Hydrolysis regenerates Boc-Leu-OH + Urea byproduct.

While the Boc-Leu-OH is regenerated (not destroyed), the activator is consumed. If you are running 1:1 stoichiometry with expensive isotopes, the reaction stalls because the activator is depleted by the water.

Visualization of the Interference



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Caption: Path B (Red) shows how water consumes the activator, stalling the reaction even if the labeled amino acid is regenerated.

Part 3: Handling & Protocols

Decision Matrix: Which Form to Use?

Scenario	Recommended Form	Rationale
Standard SPPS (HBTU/HATU)	Hydrate	These uronium salts are tolerant of minor water content. The ease of weighing the hydrate outweighs the risk, provided stoichiometry is corrected.
Carbodiimide Coupling (DCC/DIC)	Anhydrous	Water hydrolyzes the active intermediate rapidly.
Acid Chloride / Mixed Anhydride	Strictly Anhydrous	Moisture destroys the reagents immediately.
Stock Solution Storage	Anhydrous	Water in DMSO/DMF solutions can cause slow hydrolysis of esters or racemization over months.

Protocol: Converting Hydrate to Anhydrous

If you possess the hydrate but require the anhydrous oil for a sensitive reaction, use this self-validating drying protocol.

Materials:

- Boc-Leu-OH
- H
- O (Labeled)[\[1\]](#)[\[2\]](#)
- Toluene (Anhydrous) or Dichloromethane (DCM)
- Rotary Evaporator with high vacuum

Step-by-Step:

- Dissolution: Dissolve the crystalline hydrate in DCM (10 mL per gram).

- Phase Separation (Optional but recommended): If water droplets are visible, dry the organic phase over anhydrous MgSO_4

for 10 minutes. Filter into a tared round-bottom flask.

- Azeotropic Distillation (The "Chaser"): Add anhydrous Toluene (equal volume to DCM).
- Evaporation: Rotovap at 35°C . The DCM will strip off first. As the Toluene evaporates, it forms an azeotrope with the remaining water molecules, carrying them off.
- High Vacuum: Once an oil is obtained, place the flask on a high-vacuum manifold (< 0.1 mbar) for 12 hours.
- Validation: The result should be a clear, viscous oil or a glassy foam.

Protocol: Weighing the Anhydrous "Oil"

Weighing a sticky oil is error-prone. Do not attempt to scrape it onto weighing paper.

- Tare the Syringe: Tare a glass syringe or a vial containing the oil.
- Transfer: Dispense the approximate amount directly into the reaction vessel.
- Back-Weigh: Weigh the source container again. The difference is your exact mass ().

- Calculate: Adjust your coupling reagents (DIC/HOBt) to match

exactly. Do not try to hit a target mass perfectly; adjust the cheaper reagents to the expensive isotope.

Part 4: Analytical Validation

How do you verify which form you have?

Proton NMR (^1H -NMR)

- Solvent: DMSO-

(Dry).

- Signal: Look for the water peak. In DMSO-
 d_6 , H
O appears at 3.33 ppm.
- Integration: Integrate the
-proton of Leucine (~3.9-4.1 ppm, 1H). Then integrate the water peak.
 - Hydrate: The water integral should correspond to ~2H (relative to 1H
-proton) + solvent background.
 - Anhydrous: Water peak should be negligible (solvent background only).

Karl Fischer (KF) Titration

This is the gold standard for quantification.

- Hydrate: Expected result ~7.2% water.
- Anhydrous: Expected result < 0.5% water.

References

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